

Application Notes and Protocols for the Total Synthesis of Apicularen A

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Compound of Interest

Compound Name: *apicularen A*

Cat. No.: *B1249504*

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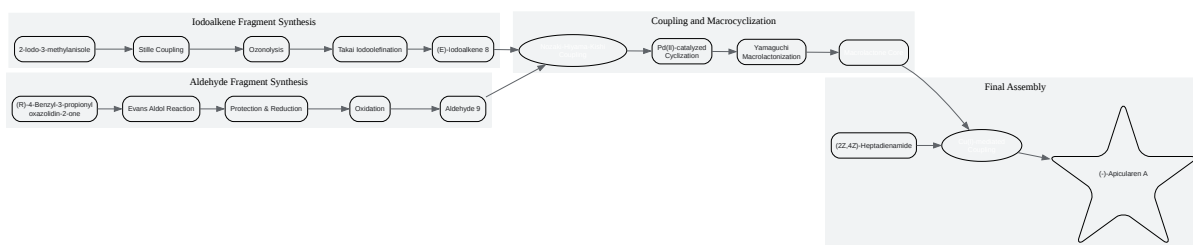
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the total synthesis of **Apicularen A**, a potent cytotoxic macrolide. The protocols focus on a convergent synthetic strategy, highlighting the preparation of key fragments and their subsequent coupling and cyclization to form the natural product. The information is intended to guide researchers in the replication and adaptation of this synthetic route for analogue synthesis and further drug development studies.

Synthetic Strategy Overview

The total synthesis of (-)-**Apicularen A** is achieved through a convergent approach, which involves the independent synthesis of two key fragments: an aromatic (E)-iodoalkene and a chiral aldehyde. These fragments are then coupled using a Nozaki-Hiyama-Kishi (NHK) reaction. Subsequent key transformations include a stereospecific Pd(II)-catalyzed cyclization to form the dihydropyran ring, a Yamaguchi macrolactonization to construct the 12-membered lactone, and a final Cu(I)-mediated coupling to introduce the characteristic (2Z,4Z)-heptadienamide side chain.

Below is a Graphviz diagram illustrating the overall synthetic workflow.



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Figure 1: Overall synthetic workflow for (-)-Apicularen A.

Data Presentation: Summary of Yields

The following table summarizes the reported yields for the key steps in the total synthesis of (-)-Apicularen A.^{[1][2]}

Step No.	Reaction	Starting Material(s)	Product	Yield (%)
1	Stille Coupling	2-Iodo-3-methylanisole, Allyltributyltin	3-Allyl-2-methoxy-1-methylbenzene	90
2	Ozonolysis	3-Allyl-2-methoxy-1-methylbenzene	2-(2-Methoxy-1-methylphenyl)acetaldehyde	89
3	Takai Iodoolefination	2-(2-Methoxy-1-methylphenyl)acetaldehyde	(E)-1-Iodo-3-(2-methoxy-1-methylphenyl)prop-1-ene (Iodoalkene 8)	85 (E/Z = 10:1)
4	Evans Aldol Reaction	(R)-4-Benzyl-3-propionyl-oxazolidin-2-one, 2-(Benzyloxy)acetaldehyde	Aldol Adduct	82 (dr = 95:5)
5	Reductive Cleavage & Protection	Aldol Adduct	Protected Triol	75 (2 steps)
6	Oxidation	Protected Triol	Aldehyde 9	95
7	Nozaki-Hiyama-Kishi (NHK) Coupling	Iodoalkene 8, Aldehyde 9	Allylic Alcohol	78 (as a 1:1 mixture of diastereomers)
8	Pd(II)-catalyzed 1,3-Chirality Transfer	Allylic Alcohol	2,6-trans-Dihydropyran	72
9	Hydrolysis	Dihydropyran Ester	Seco-acid	95

10	Yamaguchi Macrolactonization	Seco-acid	Macrolactone Core	80
11	Cu(I)-mediated Coupling	Macrolactone Core, (2Z,4Z)- Heptadienamide	(-)-Apicularen A	40

Experimental Protocols

Detailed methodologies for the key transformations are provided below. These protocols are based on the synthesis reported by Palimkar and Uenishi.[1][2]

Protocol 1: Synthesis of (E)-Iodoalkene Fragment 8

a) Step 1: Stille Coupling

- Reagents and Materials: 2-Iodo-3-methylanisole, allyltributyltin, tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄], toluene.
- Procedure: To a solution of 2-iodo-3-methylanisole (1.0 equiv) in toluene are added allyltributyltin (1.2 equiv) and Pd(PPh₃)₄ (0.05 equiv). The reaction mixture is heated to reflux for 12 hours under an inert atmosphere. After cooling to room temperature, the solvent is removed under reduced pressure. The residue is purified by flash column chromatography on silica gel (eluent: hexane) to afford 3-allyl-2-methoxy-1-methylbenzene.

b) Step 2: Ozonolysis

- Reagents and Materials: 3-Allyl-2-methoxy-1-methylbenzene, ozone (O₃), dichloromethane (DCM), triphenylphosphine (PPh₃).
- Procedure: A solution of 3-allyl-2-methoxy-1-methylbenzene (1.0 equiv) in DCM is cooled to -78 °C. Ozone is bubbled through the solution until a blue color persists. The solution is then purged with nitrogen to remove excess ozone. Triphenylphosphine (1.5 equiv) is added, and the reaction mixture is allowed to warm to room temperature and stirred for 12 hours. The solvent is evaporated, and the crude product is purified by flash column chromatography (eluent: ethyl acetate/hexane) to yield 2-(2-methoxy-1-methylphenyl)acetaldehyde.

c) Step 3: Takai Iodoolefination

- Reagents and Materials: 2-(2-Methoxy-1-methylphenyl)acetaldehyde, iodoform (CHI_3), chromium(II) chloride (CrCl_2), tetrahydrofuran (THF).
- Procedure: To a suspension of CrCl_2 (6.0 equiv) in THF is added a solution of 2-(2-methoxy-1-methylphenyl)acetaldehyde (1.0 equiv) and iodoform (2.0 equiv) in THF at 0 °C under an inert atmosphere. The reaction mixture is stirred at 0 °C for 4 hours. The reaction is quenched by the addition of water and extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated. The residue is purified by column chromatography to give (E)-1-iodo-3-(2-methoxy-1-methylphenyl)prop-1-ene (Iodoalkene 8).

Protocol 2: Synthesis of Aldehyde Fragment 9

a) Step 4: Evans Aldol Reaction

- Reagents and Materials: (R)-4-Benzyl-3-propionyl-oxazolidin-2-one, dibutylboron triflate (Bu_2BOTf), diisopropylethylamine (DIPEA), 2-(benzyloxy)acetaldehyde, dichloromethane (DCM).
- Procedure: To a solution of (R)-4-benzyl-3-propionyl-oxazolidin-2-one (1.0 equiv) in DCM at -78 °C is added Bu_2BOTf (1.1 equiv) followed by the dropwise addition of DIPEA (1.2 equiv). The mixture is stirred for 30 minutes at -78 °C, then a solution of 2-(benzyloxy)acetaldehyde (1.5 equiv) in DCM is added. The reaction is stirred at -78 °C for 2 hours and then at 0 °C for 1 hour. The reaction is quenched with a phosphate buffer (pH 7). The aqueous layer is extracted with DCM. The combined organic extracts are dried and concentrated. The crude product is purified by chromatography to afford the desired syn-aldol adduct.

b) Step 5 & 6: Subsequent Transformations to Aldehyde 9

- The aldol adduct is then subjected to a series of standard transformations including reductive cleavage of the chiral auxiliary, protection of the resulting diol, and subsequent oxidation of the primary alcohol to furnish the target Aldehyde 9.

Protocol 3: Assembly and Macrocyclization

a) Step 7: Nozaki-Hiyama-Kishi (NHK) Coupling

- Reagents and Materials: Iodoalkene 8, Aldehyde 9, chromium(II) chloride (CrCl_2), nickel(II) chloride (NiCl_2), dimethylformamide (DMF).
- Procedure: To a stirred suspension of CrCl_2 (8.0 equiv) and catalytic NiCl_2 (0.1 equiv) in anhydrous DMF is added a solution of Iodoalkene 8 (1.0 equiv) and Aldehyde 9 (1.2 equiv) in DMF. The mixture is stirred at room temperature for 6 hours. The reaction is quenched with water and extracted with ethyl acetate. The combined organic layers are washed with brine, dried, and concentrated. The resulting diastereomeric mixture of allylic alcohols is purified by column chromatography.

b) Step 8: Pd(II)-catalyzed 1,3-Chirality Transfer Reaction

- Reagents and Materials: Allylic alcohol mixture, bis(acetonitrile)palladium(II) chloride [$\text{PdCl}_2(\text{MeCN})_2$], tetrahydrofuran (THF).
- Procedure: A solution of the allylic alcohol (1.0 equiv) and $\text{PdCl}_2(\text{MeCN})_2$ (0.1 equiv) in THF is stirred at room temperature for 1 hour. The solvent is removed under reduced pressure, and the residue is purified by flash chromatography to yield the 2,6-trans-dihydropyran.

c) Step 9 & 10: Yamaguchi Macrolactonization

- Reagents and Materials: Dihydropyran ester, lithium hydroxide (LiOH), 2,4,6-trichlorobenzoyl chloride, triethylamine (Et_3N), 4-dimethylaminopyridine (DMAP), toluene.
- Procedure: The dihydropyran ester is first hydrolyzed to the corresponding seco-acid using LiOH in a mixture of THF and water. After acidification and extraction, the seco-acid is dissolved in THF and treated with triethylamine (2.2 equiv) and 2,4,6-trichlorobenzoyl chloride (1.5 equiv) at room temperature. The resulting mixed anhydride is then added dropwise to a refluxing solution of DMAP (7.0 equiv) in toluene under high dilution conditions. After stirring for 3 hours, the reaction is cooled, quenched, and extracted. Purification by column chromatography affords the desired 12-membered macrolactone.

Protocol 4: Final Side Chain Installation

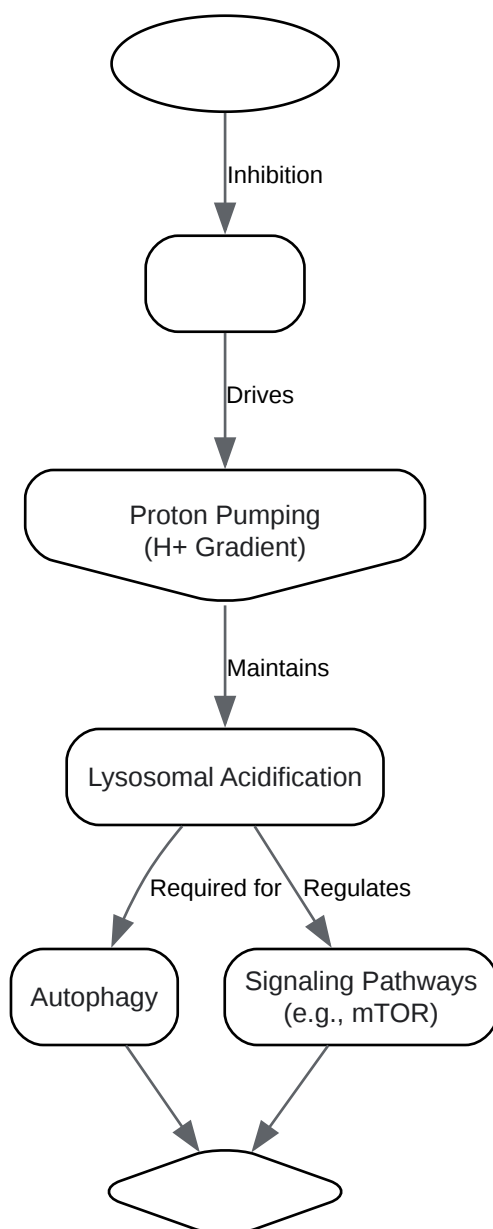
a) Step 11: Cu(I)-mediated Coupling

- Reagents and Materials: Macrolactone core, (2Z,4Z)-N-(2-hydroxyphenyl)hepta-2,4-dienamide, copper(I) iodide (CuI), cesium carbonate (Cs₂CO₃), N,N-dimethylformamide (DMF).
- Procedure: A mixture of the macrolactone core (1.0 equiv), (2Z,4Z)-N-(2-hydroxyphenyl)hepta-2,4-dienamide (2.0 equiv), CuI (0.2 equiv), and Cs₂CO₃ (2.0 equiv) in DMF is heated at 80 °C for 12 hours under an argon atmosphere. The reaction mixture is cooled to room temperature, diluted with ethyl acetate, and washed with water and brine. The organic layer is dried, concentrated, and purified by preparative thin-layer chromatography to yield (-)-**Apicularen A**.

Signaling Pathways and Biological Activity

While the synthesis itself does not directly involve signaling pathways, the ultimate product, **Apicularen A**, is a potent V-ATPase inhibitor. V-ATPases are ATP-dependent proton pumps responsible for acidifying intracellular compartments. Inhibition of V-ATPase disrupts cellular pH homeostasis, which can trigger a cascade of downstream signaling events leading to apoptosis and cell death in cancer cells.

The diagram below illustrates the simplified mechanism of action of **Apicularen A**.



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Figure 2: Simplified mechanism of action of **Apicularen A**.

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References

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